

# Lenvatinib Administration: Food & Formulation Effects

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Lenvatinib

CAS No.: 417716-92-8

Cat. No.: S532763

[Get Quote](#)

**Lenvatinib** is an orally administered multiple receptor tyrosine kinase inhibitor approved for treating various cancers. Understanding the impact of formulation and food on its pharmacokinetics is crucial for consistent dosing in clinical practice and trial design.

## Quantitative Pharmacokinetic Data Summary

The tables below consolidate key findings on formulation comparison and food effects from pivotal studies.

**Table 1: Formulation Comparison (Capsule vs. Tablet) [1]**

Pharmacokinetic Parameter	Tablet (Reference)	Capsule (Test)	Geometric Least Squares Mean Ratio (90% CI)
$AUC_{0-\infty}$	Reference	Test	~90% (CI within 80-125%)
$AUC_{0-t}$	Reference	Test	~90% (CI within 80-125%)
$C_{max}$	Reference	Test	~86% (CI lower bound 79.8%)
$t_{max}$	Median 2.0 hours	Median 2.0 hours	Comparable

Pharmacokinetic Parameter	Tablet (Reference)	Capsule (Test)	Geometric Least Squares Mean Ratio (90% CI)
$t_{1/2,z}$	~28 hours	Mean 27.6 hours (%CV 27.3)	Comparable

Table 2: Effect of a High-Fat Meal on Capsule Formulation [1]

Pharmacokinetic Parameter	Fasted State	Fed State (High-Fat Meal)	Geometric Least Squares Mean Ratio (90% CI)
$AUC_{0-\infty}$	Reference	Test	~106% (CI within 80-125%)
$AUC_{0-t}$	Reference	Test	~104% (CI within 80-125%)
$C_{max}$	Reference	Test	~95% (CI 72.1-126.4%)
$t_{max}$	Median 2 hours	Median 4 hours	Delayed
$t_{1/2,z}$	~28 hours	~28 hours	Unchanged

## Experimental Protocols

The primary data supporting food and formulation effects come from two randomized, two-period, crossover, phase 1 bioavailability trials.

### 1. Protocol: Formulation Bioequivalence Study

- **Objective:** To compare the bioavailability of a new capsule formulation of **lenvatinib** with the original tablet formulation [1].
- **Design:**
  - **Type:** Randomized, two-period, crossover study.
  - **Subjects:** 20 healthy volunteers.
  - **Treatment:** Each subject received a single 10-mg oral dose of both the capsule and tablet formulations in a randomized sequence, with a washout period between doses.

- **Methodology:**
  - **Dosing:** Administered after an overnight fast.
  - **Pharmacokinetic Sampling:** Blood samples were collected at predetermined time points post-dose to characterize the plasma concentration-time profile.
  - **Analysis:** Key parameters calculated included  $AUC_{0-\infty}$ ,  $AUC_{0-t}$ ,  $C_{max}$ ,  $t_{max}$ , and  $t_{1/2,z}$ . Bioequivalence was assessed using geometric least squares mean ratios and 90% confidence intervals, with the standard bioequivalence range of 80-125% for AUC.
- **Key Findings:** The capsule demonstrated slightly lower exposure (~10% for AUC, ~14% for  $C_{max}$ ) but was considered bioequivalent to the tablet based on AUC. The  $C_{max}$  CI lower bound was slightly below the 80% threshold [1].

## 2. Protocol: Food Effect Study

- **Objective:** To evaluate the influence of a high-fat meal on the relative bioavailability of the **lenvatinib** capsule formulation [1].
- **Design:**
  - **Type:** Randomized, two-period, crossover study.
  - **Subjects:** 16 healthy volunteers.
  - **Treatment:** Each subject received a single 10-mg capsule dose under two conditions: after an overnight fast (fasted state) and following a standard high-fat meal (fed state).
- **Methodology:**
  - **Meal:** A standard high-fat meal was consumed within 30 minutes prior to dosing.
  - **Pharmacokinetic Sampling:** Blood samples were collected serially after dosing.
  - **Analysis:** Parameters analyzed were the same as in the formulation study, with the addition of  $t_{lag}$  (absorption lag time).
- **Key Findings:** The high-fat meal did not significantly affect the overall extent of absorption (AUC) but delayed the rate of absorption, as evidenced by a longer median  $t_{max}$ . The  $C_{max}$  was largely unaffected, though the 90% CI was wide [1].

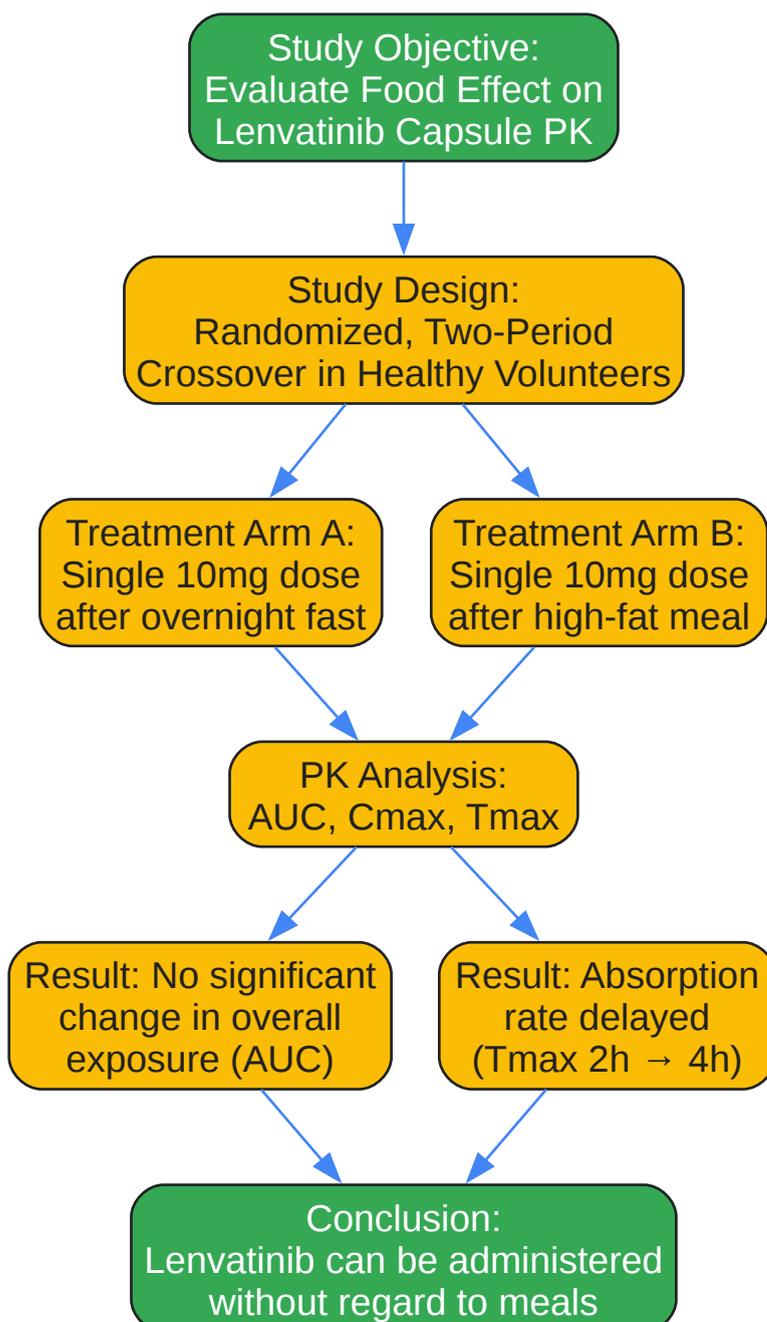
## Application in Clinical Practice & Development

- **Administration Guidance:** **Lenvatinib** can be administered with or without food. This flexibility can improve patient adherence. The total daily dose should be taken at the same time each day [1] [2] [3].
- **Formulation Considerations:** The current capsule formulation is commercially available. The minor exposure differences noted in early studies are accounted for in the established dosing regimens.
- **Alternative Administration:** For patients who cannot swallow capsules whole, they can be dissolved in a small amount of water or apple juice. The resulting suspension can be drunk or administered via a feeding tube [2] [3] [4].

## Supporting Pharmacokinetic Background

**Lenvatinib** is rapidly absorbed after oral administration. In a fasted state, the time to peak plasma concentration is typically 1 to 4 hours. Its estimated absolute bioavailability is 85%. **Lenvatinib** has a high plasma protein binding rate (98-99%) and a terminal elimination half-life of approximately 28 hours, supporting once-daily dosing [5] [6].

The following diagram illustrates the workflow and conclusions from the food effect study.



Click to download full resolution via product page

## Conclusion

Clinical data demonstrates that **lenvatinib** administration is straightforward, with no requirement for dose adjustment based on food timing. The capsule formulation provides consistent systemic exposure, and its absorption, while delayed by food, is not meaningfully reduced. This profile supports flexible dosing for patients and simplifies clinical trial protocols.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Evaluation of the effects of formulation and food on the... [pubmed.ncbi.nlm.nih.gov]
2. : Uses, Dosage, Side Lenvatinib & Warnings - Drugs.com Effects [drugs.com]
3. Lenvatinib (oral route) - Side effects & dosage [mayoclinic.org]
4. Lenvatinib (Lenvima®) [oncolink.org]
5. Lenvatinib - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
6. - Wikipedia Lenvatinib [en.wikipedia.org]

To cite this document: Smolecule. [Lenvatinib Administration: Food & Formulation Effects].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b532763#lenvatinib-administration-timing-food-effects>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)